

Personal protective equipment for handling 2-Ethylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethylphenol

Cat. No.: B104991

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Essential Safety and Handling Guide for 2-Ethylphenol

This guide provides crucial safety protocols, operational procedures, and disposal plans for the handling of **2-Ethylphenol** in a laboratory environment. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and mitigate exposure risks.

Chemical Identifier:

- Name: **2-Ethylphenol**
- CAS Number: 90-00-6
- Molecular Formula: $C_8H_{10}O$ [\[1\]](#)

Hazard Identification and Classification

2-Ethylphenol is a hazardous substance that requires careful handling. It is classified as follows:

- Harmful if swallowed, in contact with skin, or if inhaled.[\[2\]](#)[\[3\]](#)
- Causes severe skin burns and eye damage.

- May cause respiratory irritation.[4][5]

Signal Word: Danger[4]

Hazard Statements:

- H302: Harmful if swallowed[6]
- H312: Harmful in contact with skin[2]
- H314: Causes severe skin burns and eye damage[6]
- H318: Causes serious eye damage[6][4]
- H332: Harmful if inhaled[2]
- H335: May cause respiratory irritation[4]

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[7] Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[8]
Skin Protection	Impervious, chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) and a lab coat or protective clothing to prevent skin contact.[2] [7] Inspect gloves before use.[7]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[7] If ventilation is inadequate or if aerosols may be generated, use a NIOSH-approved respirator.[7][8]

Quantitative Safety Data

Parameter	Value
Oral LD50 (Mouse)	600 mg/kg[6][5][9]
Intraperitoneal LD50 (Mouse)	172 mg/kg[5][9]
Flash Point	78 °C (172.4 °F) - closed cup[4]
Density	1.037 g/mL at 25 °C[4]
Vapor Pressure	0.153 mmHg at 25 °C[5]

Operational and Disposal Plans

A systematic approach to handling and disposal is essential for safety.

Pre-Handling Procedure

- Review Safety Data Sheet (SDS): Before commencing any work, thoroughly read and understand the SDS for **2-Ethylphenol**. [7]
- Assemble PPE: Ensure all necessary PPE is readily available and in good condition. [7]
- Prepare Workspace: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. [7] Ensure an eyewash station and safety shower are accessible. [8]
- Gather Materials: Have all experimental apparatus and reagents prepared and within reach to minimize movement and potential for spills.

Safe Handling Protocol

- Donning PPE: Put on all required PPE before handling the chemical.
- Dispensing: Carefully measure and dispense **2-Ethylphenol**, avoiding splashing and the creation of aerosols. [7] Use non-sparking tools. [7]
- Heating: If heating is required, use a well-controlled heating mantle or water bath. Avoid open flames. [6][8]

- Storage: Store **2-Ethylphenol** in a cool, dry, and well-ventilated place in a tightly sealed container.^{[7][10]} Keep it away from heat, sparks, open flames, and direct sunlight.^{[7][10]} It is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.^{[8][11]}

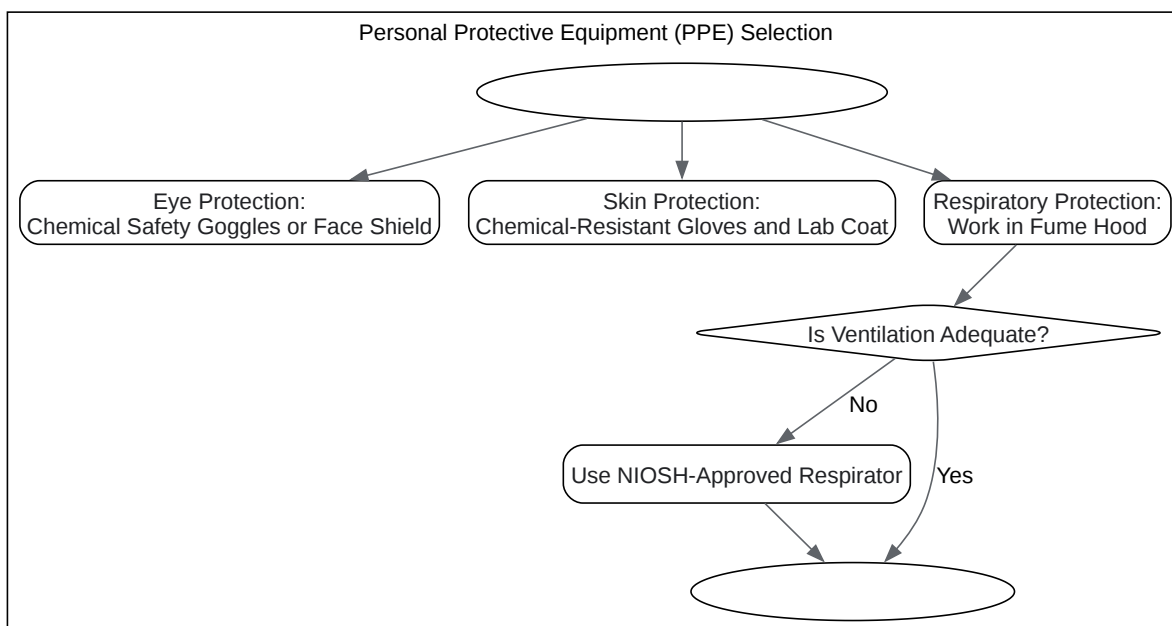
Spill Response

- Evacuate: Immediately evacuate the affected area.^[7]
- Ventilate: Ensure adequate ventilation.^[7]
- Containment: Wearing full PPE, contain the spill using an inert, liquid-binding material such as sand, diatomite, or universal binders.^[4]
- Collection: Collect the absorbed material and place it in a designated, properly labeled, and sealed hazardous waste container.^[7]

Disposal Plan

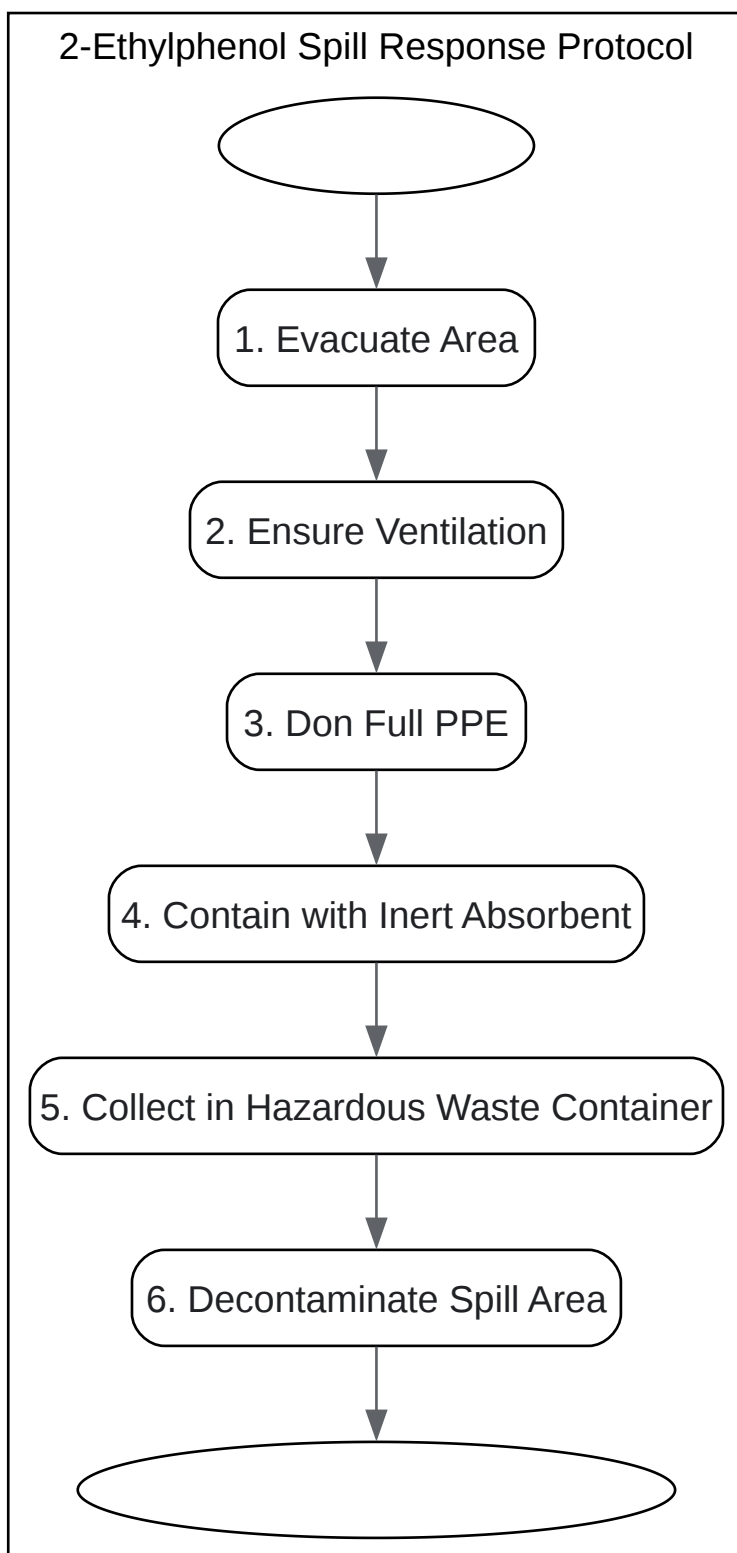
- Waste Collection: All waste containing **2-Ethylphenol** must be collected in a designated hazardous waste container.^[7] Do not dispose of it with household garbage or pour it down the drain.^[2]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name "**2-Ethylphenol**".
- Disposal: Dispose of the hazardous waste through a licensed waste disposal company, following all local, regional, and national regulations.

Visual Safety Workflows



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Caption: PPE selection workflow for handling **2-Ethylphenol**.



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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Ethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104991#personal-protective-equipment-for-handling-2-ethylphenol]

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